

Overcoming peak tailing in Thalicipureine HPLC analysis

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Compound of Interest

Compound Name: Thalicipureine

Cat. No.: B1250858

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Technical Support Center: Thalicipurine HPLC Analysis

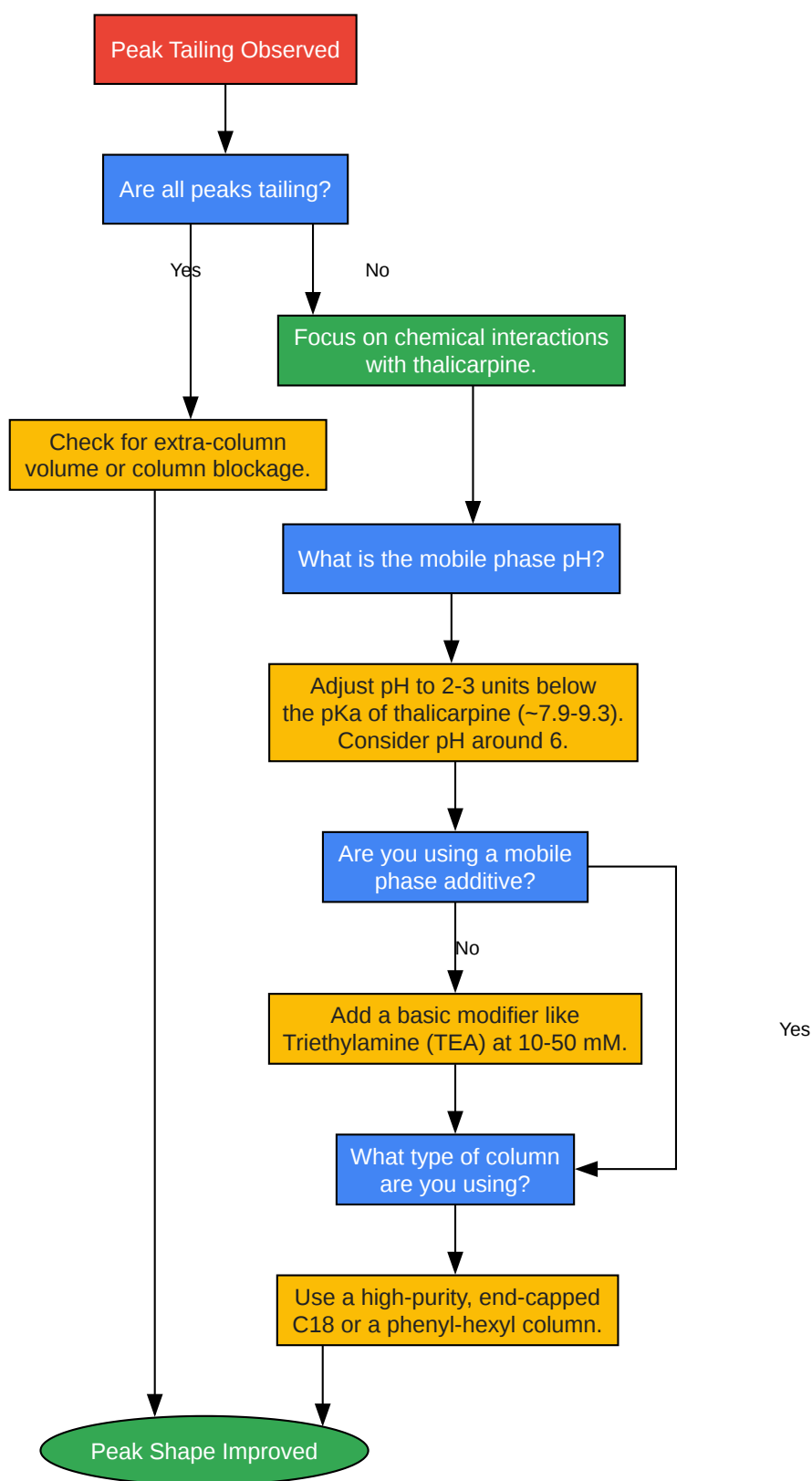
Welcome to the technical support center for Thalicipurine HPLC analysis. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome common challenges, with a specific focus on peak tailing.

Troubleshooting Guide: Overcoming Peak Tailing

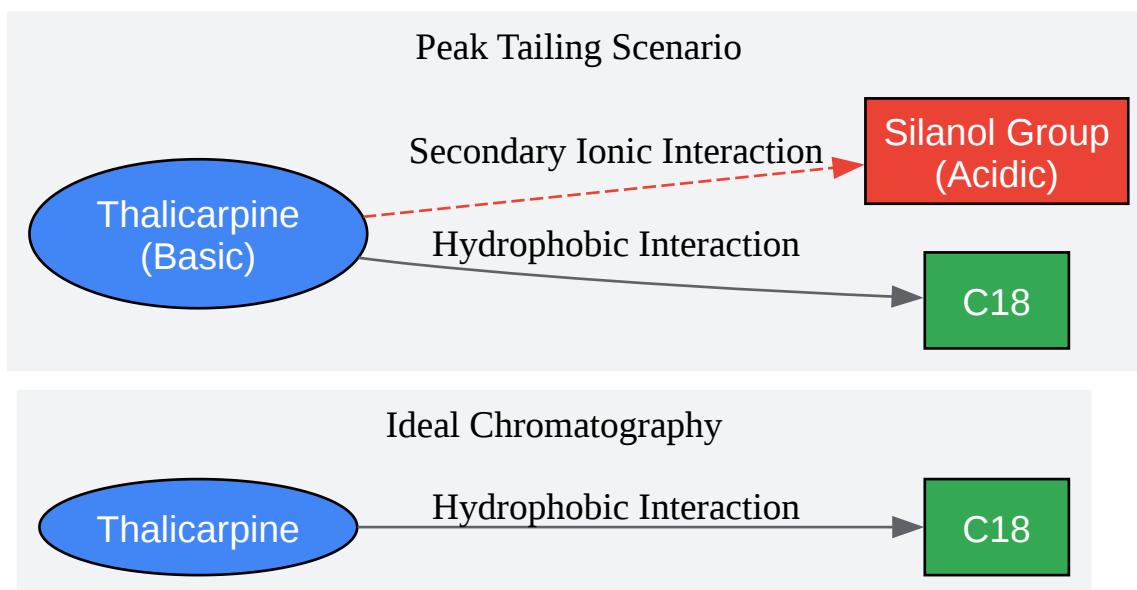
Peak tailing is a common issue in the HPLC analysis of basic compounds like thalicipurine, a bisbenzylisoquinoline alkaloid. It can lead to poor resolution and inaccurate quantification. This guide provides a systematic approach to diagnosing and resolving peak tailing.

Is your thalicipurine peak exhibiting tailing?

Follow this troubleshooting workflow to identify and resolve the issue.



Analyte Interaction with Stationary Phase



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com